

Personal Protective Equipment & Handling Guide: 3-Hydroxy-4-methoxy-N-methylbenzamide

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Compound of Interest

Compound Name: 3-Hydroxy-4-methoxy-N-methylbenzamide

Cat. No.: B14829357

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Executive Summary & Risk Profile

3-Hydroxy-4-methoxy-N-methylbenzamide (CAS: 1243280-60-5) is a substituted benzamide derivative often utilized as a pharmaceutical intermediate or metabolite standard.^[1] While specific toxicological data for this exact isomer is developing, structural analogs (e.g., 4-methoxy-N-methylbenzamide) consistently exhibit Acute Toxicity (Oral) and Irritant properties targeting the respiratory tract, eyes, and skin.^[1]

Immediate Directive: Treat this compound as a Potent Compound (OEB 3) until definitive toxicology rules out higher potency. The primary risk vector is inhalation of particulates during weighing and transfer.

Hazard Identification (GHS Classification via Read-Across)

- H302: Harmful if swallowed.^{[2][3][4][5]}

- H315: Causes skin irritation.[\[3\]](#)[\[6\]](#)[\[7\]](#)
- H319: Causes serious eye irritation.[\[3\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- H335: May cause respiratory irritation.[\[3\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Personal Protective Equipment (PPE) Matrix

The following PPE standards are non-negotiable for handling solid quantities >10 mg. This system relies on the "Barrier-Redundancy" principle: if one barrier fails (e.g., glove tear), a secondary barrier (engineering control or second glove) prevents exposure.

PPE Category	Specification	Operational Logic (Causality)
Hand Protection	Double Nitrile Gloves (Min. ^[1] 0.11 mm thickness)	Outer Glove: Sacrificial barrier against gross contamination. Inner Glove: Protects skin during doffing of the outer glove. Benzamides can permeate latex; nitrile provides superior chemical resistance.
Respiratory	N95 / P100 (Minimum) or PAPR (If outside hood)	Primary Control: Handling must occur in a certified Fume Hood. Secondary Control: Respirator protects against turbulent airflow failures or accidental aerosolization during static discharge.
Eye Protection	Chemical Safety Goggles (Indirect Vent)	Safety glasses are insufficient for powders. Indirect vent goggles prevent airborne dust from bypassing the lens and contacting the conjunctiva (H319).
Body Protection	Tyvek® Lab Coat (Closed Front) + Sleeve Covers	Cotton lab coats trap dust in fibers, creating a secondary exposure source in breakrooms. Tyvek sheds particles and is disposable. Sleeve covers bridge the gap between glove and cuff.

Operational Protocol: Safe Handling & Weighing

Objective: Transfer solid compound from stock container to reaction vessel with 0% inhalation exposure.

Phase 1: Preparation (The "Clean-to-Dirty" Transition)[1]

- Engineering Check: Verify Fume Hood face velocity is 0.3–0.5 m/s. Ensure the sash is at the working height.
- Static Elimination: Place an ionizing bar or anti-static gun inside the hood.
 - Reasoning: Substituted benzamides are often crystalline and prone to static charge. Static clinging causes "jumping" of powder, leading to invisible surface contamination.
- Staging: Place waste bag, balance, and solvent inside the hood before opening the vial.

Phase 2: The Weighing Workflow[1]

- Don PPE: Put on inner gloves, Tyvek coat, and outer gloves (taped to sleeves if handling >1g).
- Open Container: Open the vial only inside the hood.
- Transfer: Use a disposable spatula. Do not reuse spatulas to prevent cross-contamination.
- Dissolution (Preferred): If possible, dissolve the solid in the transport vessel (e.g., add DMSO/Methanol) before removing it from the hood.
 - Logic: Solutions are significantly harder to aerosolize than dry powders.
- Decontamination: Wipe the exterior of the stock vial with a methanol-dampened Kimwipe before returning it to storage.

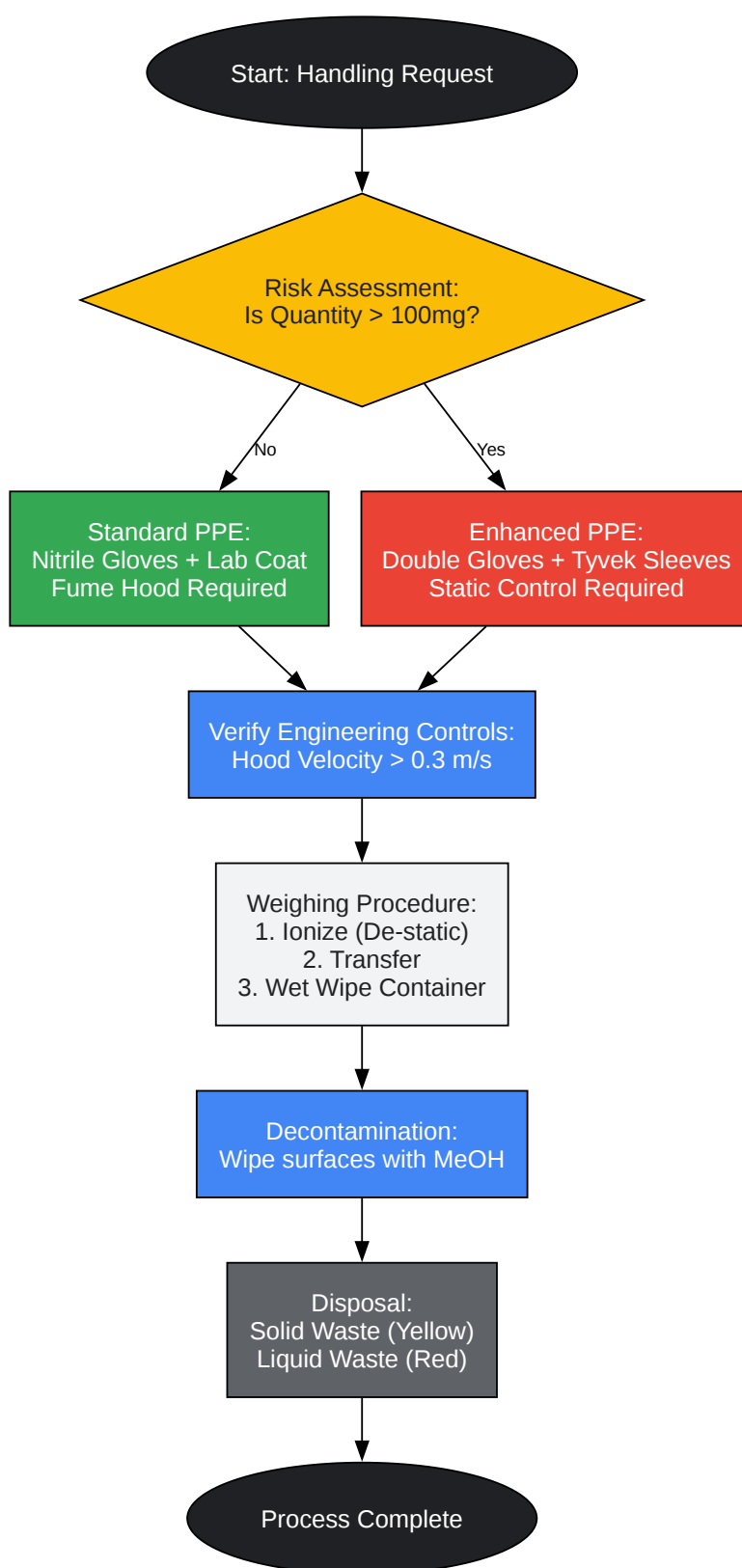
Phase 3: Waste Disposal & Deactivation[1]

- Solid Waste: Dispose of gloves, spatulas, and weigh boats into a Hazardous Solid Waste drum (Yellow bag/tag).
- Liquid Waste: Benzamides are organic. Dispose in Non-Halogenated Organic Solvent streams (unless halogenated solvents were used).
- Spill Cleanup: Do not dry sweep. Wet the powder with a low-volatility solvent (e.g., PEG-400 or water) to prevent dust clouds, then wipe up.[1]

Visualized Workflows

Diagram 1: Safe Handling Logic Flow

This workflow enforces a "Check-Act-Verify" loop to prevent procedural drift.

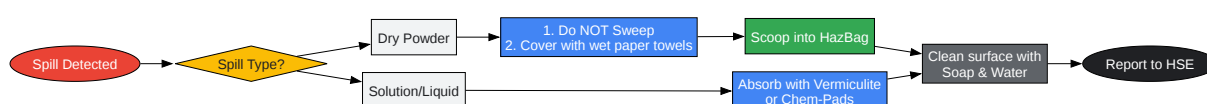


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Caption: Operational logic flow distinguishing between standard and high-quantity handling requirements.

Diagram 2: Emergency Spill Response Decision Tree

Immediate actions to take in the event of containment breach.



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Caption: Decision tree for mitigating powder vs. liquid spills to prevent aerosolization.

References

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